

Compound of Interest

Compound Name: Trimesitylphosphine

Cat. No.: B1301856

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Trimesitylphosphine, P(Mes)₃, is a tertiary phosphine ligand renowned for its significant steric bulk and strong electron-donating characteristics. The

Introduction to Trimesitylphosphine

Trimesitylphosphine is an organophosphorus compound with the chemical formula C₂₇H₃₃P. Structurally, it consists of a central phosphorus atom bonded to three mesityl groups.

```
graph Trimesitylphosphine_Structure {
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  edge [fontname="Arial", fontsize=11];

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C3 [label="C", fillcolor="#202124", fontcolor="#FFFFFF", pos="0,-1.8!"];
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// Edge Definitions
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P -- C2;
P -- C3;
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C2 -- Mes2 [style=dashed];
C3 -- Mes3 [style=dashed];
}
```

Cyclic Voltammetry (CV) Protocol

Materials:

- **Trimesitylphosphine**

- High-purity, dry, non-aqueous solvent (e.g., acetonitrile or dichloromethane)

- Supporting electrolyte (e.g., 0.1 M tetrabutylammonium hexafluorophosphate, TBAPF₆)

- Potentiostat

- Three-electrode electrochemical cell:
 - Working Electrode (e.g., glassy carbon or platinum disk)

 - Reference Electrode (e.g., Ag/AgCl or Ag/Ag⁺)

 - Counter/Auxiliary Electrode (e.g., platinum wire)

- Inert gas (N₂ or Ar) for deoxygenation

Procedure:

- Electrode Polishing: The working electrode is polished to a mirror finish using alumina slurry on a polishir
- Cell Assembly: The electrochemical cell is assembled with the three electrodes.
- Solution Preparation: A solution of the analyte (**trimesitylphosphine**) and the supporting electrolyte is prep
- Deoxygenation: The solution is purged with an inert gas for 15-20 minutes to remove dissolved oxygen, which
- Data Acquisition: The potentiostat is used to apply a potential sweep. The potential is scanned from an initi
- Data Analysis: The voltammogram is analyzed to determine the oxidation and reduction peak potentials, which

Role in Catalysis: Linking Electronics to Reactivity

The combination of strong electron-donating ability (low TEP) and extreme steric bulk (large cone angle) make:

Suzuki-Miyaura Coupling

In the Suzuki-Miyaura reaction, which forms C-C bonds, the catalytic cycle involves oxidative addition, transi

Buchwald-Hartwig Amination

Similarly, in the Buchwald-Hartwig amination for C-N bond formation, the ligand's properties are crucial. The

Conclusion

Trimesitylphosphine is a powerful ligand in the arsenal of the synthetic chemist. Its well-defined electronic

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References

- 1. chemrxiv.org [chemrxiv.org]
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